Introduction: The Strategic Role of Fluorinated Benzoxazines in Modern Chemistry

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Compound of Interest

Compound Name:	*8-Fluoro-3,4-dihydro-2H-benzo[b][1,4]oxazine*
CAS No.:	*898832-40-1*
Cat. No.:	*B1340902*

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The 3,4-dihydro-2H-benzo[b][1][2]oxazine scaffold is a privileged heterocyclic system that forms the core of numerous biologically active compounds and advanced materials.[3][4] Its rigid, fused-ring structure provides a well-defined three-dimensional geometry, making it an attractive template for designing molecules that interact with specific biological targets. The introduction of a fluorine atom onto this scaffold, as in 8-Fluoro-3,4-dihydro-2H-benzo[b]oxazine, is a deliberate and strategic modification. Fluorine's unique properties—high electronegativity, small van der Waals radius, and the ability to form strong C-F bonds—can profoundly influence a molecule's metabolic stability, lipophilicity, binding affinity, and membrane permeability.[1][5]

This guide offers a comprehensive exploration of the core chemical properties of 8-Fluoro-3,4-dihydro-2H-benzo[b]oxazine, providing researchers, scientists, and drug development professionals with the foundational knowledge required to effectively utilize this versatile chemical building block. We will delve into its synthesis, structural characteristics, reactivity, and its burgeoning applications in medicinal chemistry and materials science, grounded in established scientific principles and supported by authoritative references.

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Core Molecular Structure and Physicochemical Properties

8-Fluoro-3,4-dihydro-2H-benzo[b]oxazine is a derivative of the benzoxazine heterocyclic system where a benzene ring is fused to a partially saturated oxazine ring.[6] The fluorine substituent at the 8-position is a key feature that distinguishes its properties from the parent compound.[6]

Caption: Chemical structure of 8-Fluoro-3,4-dihydro-2H-benzo[b][1][2]oxazine.

The fundamental physicochemical properties of this compound are summarized below. These values are critical for planning synthetic transformations, purification procedures, and formulation studies.

Property	Value	Source
IUPAC Name	8-fluoro-3,4-dihydro-2H-1,4-benzoxazine	[6]
CAS Number	898832-40-1	[6]
Molecular Formula	C_8H_8FNO	[6]
Molecular Weight	153.15 g/mol	[6][7]
Physical Form	Liquid	
Boiling Point	237.7 °C at 760 mmHg	[7]
Flash Point	98 °C	
InChI Key	TUSAJTKBOABBTR-UHFFFAOYSA-N	
SMILES	C1COC2=C(N1)C=CC=C2F	[8]

Synthesis and Mechanistic Considerations

The synthesis of 3,4-dihydro-2H-benzo[b][1][2]oxazines can be achieved through several established routes. For 8-fluoro derivatives, the most common strategies involve the cyclization

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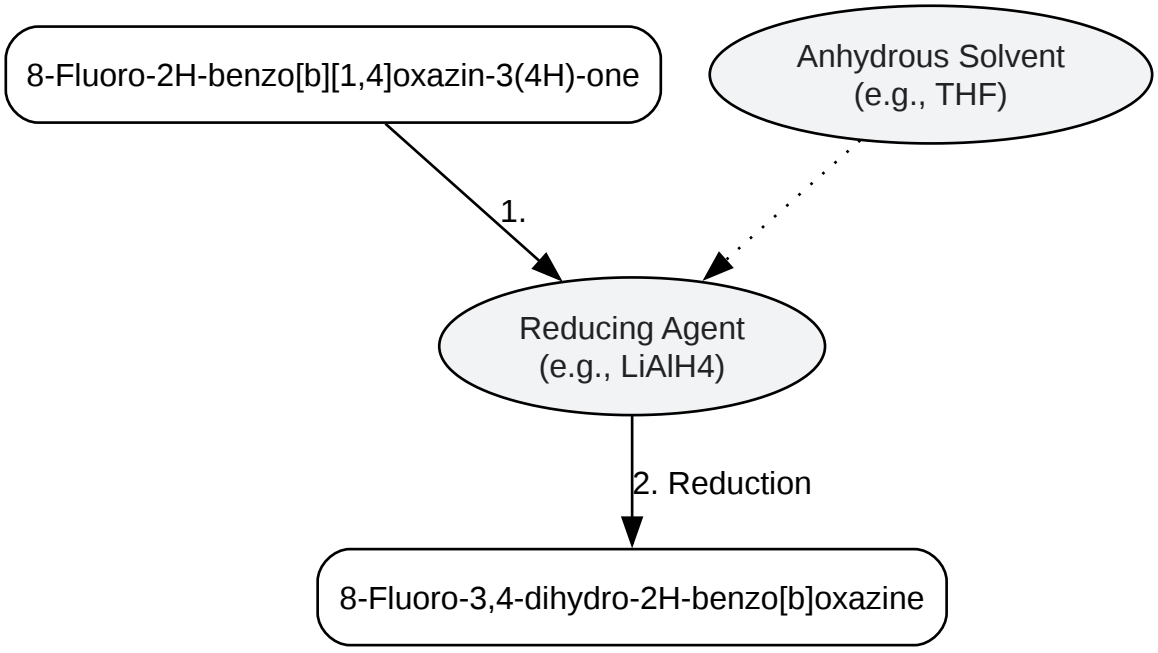
of appropriately substituted precursors.

Reductive Cyclization of a Lactam Precursor

A prevalent and reliable method involves the reduction of the corresponding lactam, 8-fluoro-2H-benzo[b][1][2]oxazin-3(4H)-one. This two-step approach ensures high regioselectivity for the final product.



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Caption: Synthetic workflow for the reduction of a lactam precursor.

Experimental Protocol: Synthesis via Lactam Reduction

- Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under a nitrogen atmosphere is charged with a solution of 8-fluoro-2H-benzo[b][1][2]oxazin-3(4H)-one in anhydrous tetrahydrofuran (THF).
- Cooling: The flask is cooled to 0 °C in an ice bath.
- Addition of Reductant: A solution or slurry of a strong reducing agent, such as lithium aluminum hydride ($LiAlH_4$), in THF is added dropwise to the cooled solution.[9] The choice of

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$LiAlH_4$ is critical as it is a potent hydride donor capable of reducing the amide (lactam) functionality to an amine.

- Reaction: After the addition is complete, the ice bath is removed, and the reaction mixture is allowed to warm to room temperature and then stirred for several hours, often with gentle heating, to ensure complete reduction.[9]

- Quenching: The reaction is carefully quenched by the sequential, dropwise addition of water, followed by a sodium hydroxide solution, and then more water to precipitate the aluminum salts. This specific workup (Fieser workup) is designed to produce a granular, easily filterable solid.

- Purification: The resulting slurry is filtered, and the filtrate is concentrated under reduced pressure. The crude product is then purified, typically by column chromatography on silica gel, to yield the pure 8-Fluoro-3,4-dihydro-2H-benzo[b]oxazine.

Causality and Trustworthiness: This protocol is self-validating because the progress of the reduction can be monitored by Thin Layer Chromatography (TLC), comparing the reaction mixture to the starting material. The strong, non-selective nature of $LiAlH_4$ ensures a complete reduction of the lactam. The Fieser workup is a standard, field-proven method for safely and effectively handling the aluminum byproducts of $LiAlH_4$ reductions.

Condensation and Cyclization

An alternative approach involves the condensation of a 2-aminophenol derivative with a suitable two-carbon electrophile.[6]

Plausible Synthetic Route: A reaction between 3-fluoro-2-aminophenol and a 1,2-dihaloethane (e.g., 1,2-dibromoethane) under basic conditions could lead to the desired product through a tandem N-alkylation followed by an intramolecular O-alkylation (Williamson ether synthesis).

Spectroscopic Characterization

The structural elucidation of 8-Fluoro-3,4-dihydro-2H-benzo[b]oxazine relies on a combination of standard spectroscopic techniques. While a complete, published spectrum for this specific isomer is not readily available, its key features can be reliably predicted based on its functional groups and data from closely related analogs.[10][11]

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Technique	Expected Features
^{1}H NMR	~6.5-7.0 ppm: Multiplets corresponding to the 3 aromatic protons. The fluorine coupling will introduce additional splitting. ~4.3 ppm: A triplet for the -O-CH_2- protons. ~3.4 ppm: A triplet for the -N-CH_2- protons. ~3.5-4.5 ppm: A broad singlet for the N-H proton.
^{13}C NMR	~140-150 ppm: Aromatic carbons attached to O and N, with the C-F carbon showing a large C-F coupling constant. ~110-125 ppm: Other aromatic carbons, also showing smaller C-F couplings. ~65 ppm: -O-CH_2- carbon. ~45 ppm: -N-CH_2- carbon.
^{19}F NMR	A single resonance in the typical range for an aryl fluoride, with coupling to ortho and meta protons.
IR Spectroscopy	~3350 cm^{-1}: N-H stretching. ~2850-2950 cm^{-1}: Aliphatic C-H stretching. ~1500-1600 cm^{-1}: Aromatic C=C stretching. ~1250 cm^{-1}: Aryl C-O stretching. ~1200 cm^{-1}: C-F stretching.
Mass Spec (ESI)	$[M+H]^+$: Calculated at m/z 154.0663.

Chemical Reactivity

The reactivity of 8-Fluoro-3,4-dihydro-2H-benzo[b]oxazine is governed by the interplay between the nucleophilic secondary amine, the electron-rich aromatic ring, and the electron-withdrawing fluorine atom.

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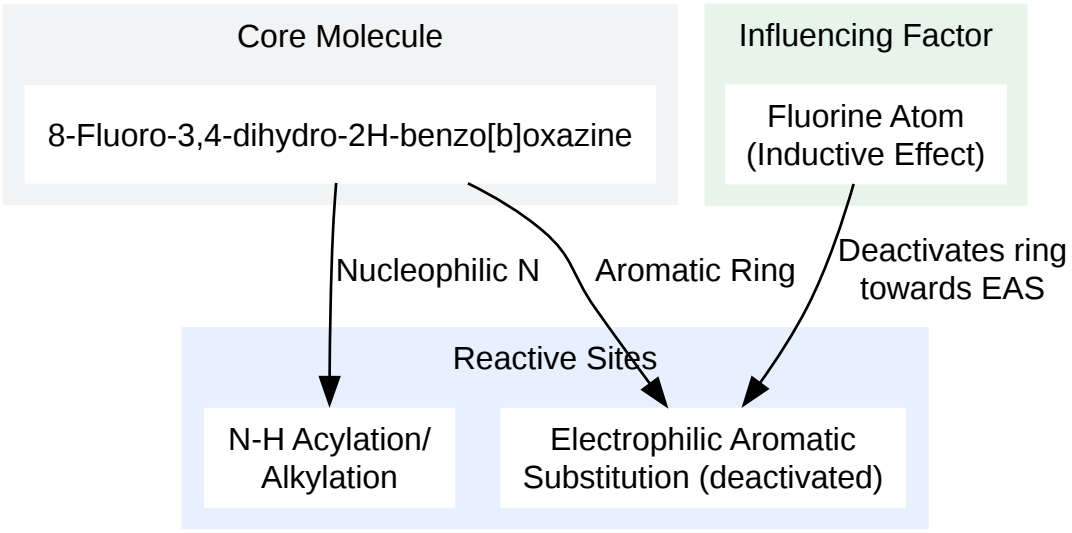

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Caption: Key reactivity relationships in the molecule.

- N-H Reactivity: The secondary amine is the most reactive site, readily undergoing acylation, alkylation, sulfonation, and other standard amine transformations. This functionality serves as a key handle for derivatization in drug discovery programs.
- Aromatic Ring Reactivity: The fluorine atom exerts a strong electron-withdrawing inductive effect (-I), which deactivates the aromatic ring towards electrophilic aromatic substitution (EAS). However, it also acts as a weak ortho-, para-director through its +M (mesomeric) effect. Substitution reactions, if forced, would likely occur at positions ortho or para to the amine/ether linkage, but the fluorine's deactivating nature must be considered.
- Ring Stability: The dihydro-oxazine ring is generally stable under neutral and basic conditions. However, under strong acidic conditions, protonation of the ether oxygen could potentially lead to ring-opening.

Applications in Scientific Research and Development

The unique combination of a benzoxazine core and a fluorine substituent makes this molecule a valuable intermediate in several high-value research areas.

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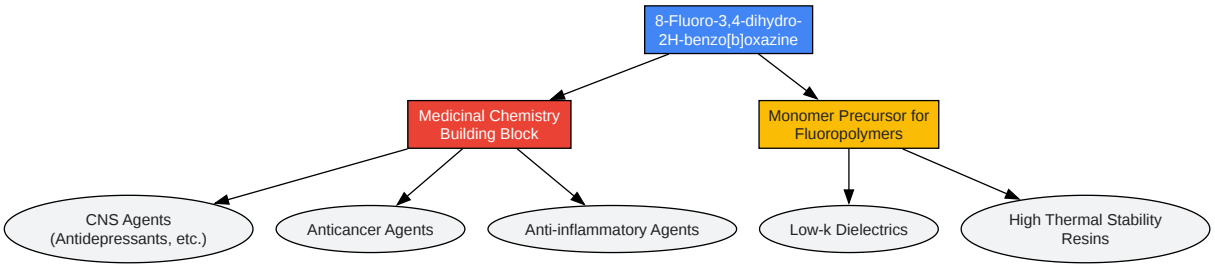
- Medicinal Chemistry: It is primarily used as a building block for the synthesis of more complex molecules with potential therapeutic properties.[6] Benzoxazine derivatives have been investigated for a wide range of biological activities, including antibacterial, anticancer, anti-inflammatory, and CNS-active properties.[3][4][6][12] The fluorine atom can enhance potency and improve pharmacokinetic profiles.[6] Specifically, the molecule is a key intermediate for synthesizing compounds targeting the central nervous system, such as antidepressants or antipsychotics, where precise modulation of properties is crucial for efficacy and minimizing side effects.[7]

- Materials Science: While the monomer itself is not a polymer, the broader class of fluorinated benzoxazines is heavily researched for creating high-performance polybenzoxazine resins.[1][13][14] The incorporation of fluorine into the polymer backbone can lead to materials with desirable properties such as:

  - Low Dielectric Constant: Crucial for insulating materials in microelectronics.[1][13]
  - High Thermal Stability: The strength of the C-F bond contributes to enhanced resistance to thermal degradation.[1][5]
  - Hydrophobicity: Fluorination increases water repellency, which is important for moisture resistance.[1][13]



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